

A Comprehensive Technical Guide to the Safety, Handling, and Properties of Sulfanilic Acid

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Compound of Interest

Compound Name: *Sulfanilic Acid*

Cat. No.: *B029135*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of sulfanilic acid, a versatile organic compound widely used as a building block in the synthesis of pharmaceuticals, dyes, and other specialty chemicals. This document outlines its key safety information, proper handling and storage procedures, and toxicological profile to ensure its safe and effective use in a laboratory and manufacturing setting.

Chemical and Physical Properties

Sulfanilic acid (4-aminobenzenesulfonic acid) is an off-white, crystalline solid.^[1] It exists as a zwitterion, which contributes to its high melting point and low solubility in many organic solvents.^[1]

Property	Value	Reference
CAS Number	121-57-3	[2]
Molecular Formula	C ₆ H ₇ NO ₃ S	[1]
Molecular Weight	173.19 g/mol	[1]
Melting Point	288 °C (decomposes)	[1][3]
Density	1.49 g/cm ³	[1][3]
Solubility in Water	12.51 g/L	[1]
pKa	3.23	[1]

Safety and Hazard Information

Sulfanilic acid is classified as a hazardous substance and requires careful handling to minimize risk.[4][5]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2] [6]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[2][6]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[2][6]

This table is a summary of the most common GHS classifications. Always refer to the specific Safety Data Sheet (SDS) from your supplier for the most accurate and up-to-date information.

Toxicological Data

Test	Species	Route	Value	Reference
LD50	Rat	Oral	12300 mg/kg	[4][6][7]
LD50	Rat	Dermal	> 2000 mg/kg	[7][8][9]
NOAEL (90 days)	Rat	Oral	1000 mg/kg bodyweight	[9]

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of personnel working with sulfanilic acid.

Personal Protective Equipment (PPE)

Always wear appropriate personal protective equipment when handling sulfanilic acid.[5] This includes:

- Eye Protection: Chemical safety goggles or a face shield.[5]
- Skin Protection: Protective gloves (nitrile rubber is a suitable option) and a lab coat or other protective clothing.[2][5]
- Respiratory Protection: In dusty conditions, use a NIOSH-approved respirator with a particulate filter.[3][5]

Handling Procedures

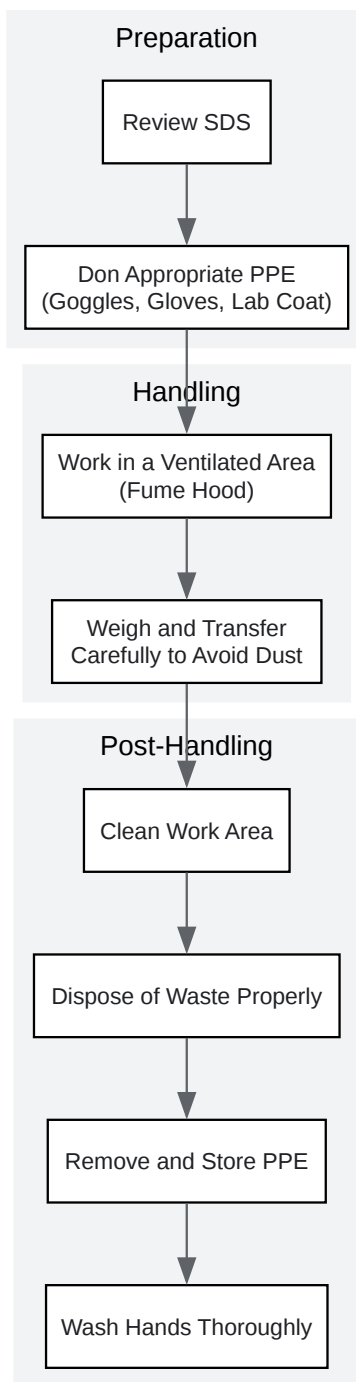
- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[4][5]
- Avoid generating dust during handling.[4]
- Wash hands thoroughly with soap and water after handling.[2][4]
- Do not eat, drink, or smoke in areas where sulfanilic acid is handled or stored.[2][4]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)
- Containers should be clearly labeled.[\[4\]](#)

Safe Handling Workflow

Safe Handling Workflow for Sulfanilic Acid

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Caption: A logical workflow for the safe handling of sulfanilic acid.

Accidental Release and First Aid Measures

Accidental Release

In case of a spill:

- Minor Spills:
 - Avoid breathing dust.[4]
 - Wear appropriate PPE.[4]
 - Sweep up the spilled material and place it in a sealed container for disposal.[4]
 - Clean the spill area with water.[4]
- Major Spills:
 - Evacuate the area.[10]
 - Alert emergency services.[4]
 - Prevent the spill from entering drains or waterways.[4]

First Aid

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[5]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If skin irritation or a rash occurs, seek medical attention.[5]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[5]

Experimental Protocols

Sulfanilic acid is commonly synthesized via the sulfonation of aniline. Below are two representative protocols.

Conventional Synthesis of Sulfanilic Acid

This method involves the thermal rearrangement of aniline sulfate.[\[11\]](#)

Materials:

- Aniline (10 mL)
- Concentrated sulfuric acid (20 mL)[\[12\]](#)
- 10% Fuming sulfuric acid (optional, for improved yield)[\[12\]](#)
- Cold water
- Boiling water for recrystallization

Procedure:

- In a 150 mL conical flask, carefully add 20 mL of concentrated sulfuric acid to 10 mL of aniline while shaking and cooling the mixture in an ice bath.[\[12\]](#)
- Heat the resulting aniline hydrogen sulfate in an oil bath at 180-190 °C for one hour.[\[12\]](#)
- Allow the reaction mixture to cool and then carefully pour it into approximately 200 mL of cold water with continuous stirring.[\[12\]](#)
- Let the mixture stand for about 5 minutes to allow the crude sulfanilic acid to precipitate.[\[12\]](#)
- Filter the crude product.
- Recrystallize the crude sulfanilic acid from boiling water to purify it.[\[12\]](#)

Microwave-Assisted Synthesis of Sulfanilic Acid

This "green chemistry" approach significantly reduces reaction time.[\[11\]](#)[\[13\]](#)

Materials:

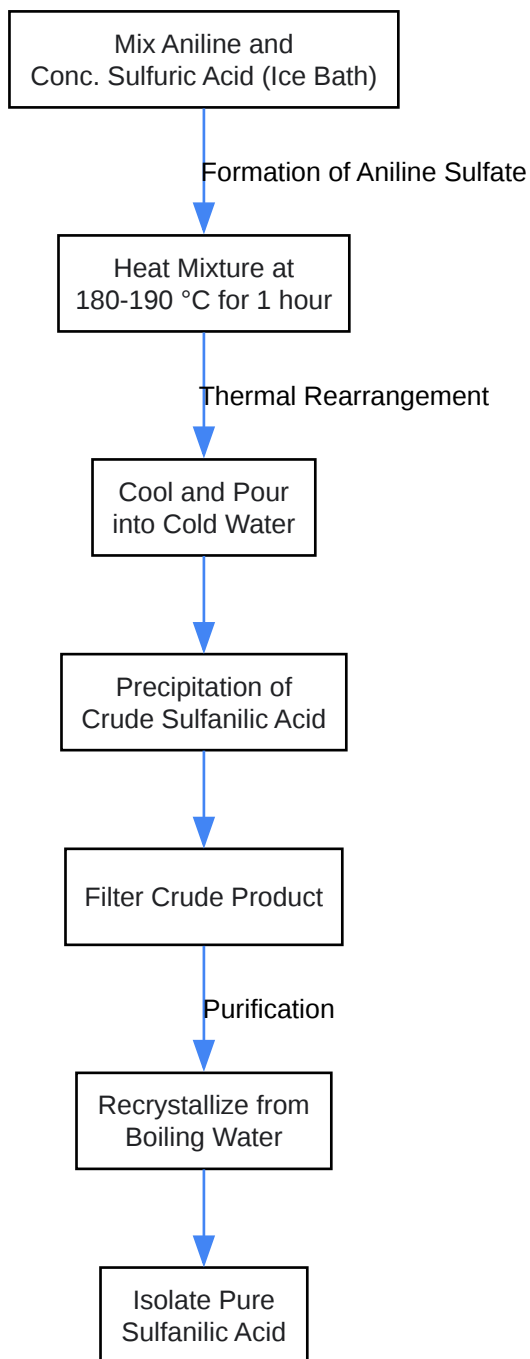
- Aniline (0.10 g)[13]
- Concentrated sulfuric acid (0.20 g)[13]
- Porcelain crucible
- Microwave oven

Procedure:

- Weigh 0.10 g of aniline and add 0.20 g of concentrated sulfuric acid into a porcelain crucible. [13]
- Cover the crucible with a watch glass and place it in the center of the microwave oven's rotating plate.[13]
- Heat the reaction mixture at half power (e.g., 350 W) for 2-4 minutes.[13]
- After heating, carefully remove the crucible and cool it in an ice bath for about 5 minutes.[13]
- The product can then be isolated and purified.

Experimental Workflow for Conventional Synthesis

Conventional Synthesis of Sulfanilic Acid



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Caption: A workflow for the conventional synthesis of sulfanilic acid.

Disposal Considerations

Dispose of sulfanilic acid and its containers in accordance with local, state, and federal regulations.[4] Waste materials should be sent to an approved waste disposal plant.[5]

This guide is intended for informational purposes and should not be a substitute for a thorough review of the Safety Data Sheet provided by the supplier and adherence to all established laboratory safety protocols.

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